Spectroscopic Data for 14-Benzoylmesaconine-8-palmitate: A Technical Overview

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*14-Benzoylmesaconine-8-palmitate*
Cat. No.:	*B15587934*

Get Quote

A comprehensive search for spectroscopic data (NMR and MS) and related experimental protocols for the compound "**14-Benzoylmesaconine-8-palmitate**" did not yield any specific results for the complete molecule. The available information primarily pertains to the palmitate moiety, with no data found for the "14-Benzoylmesaconine" portion or the fully esterified compound.

This guide is intended for researchers, scientists, and drug development professionals. Due to the absence of direct experimental data for **14-Benzoylmesaconine-8-palmitate**, this document will summarize the available spectroscopic information for palmitic acid and its simple esters as a reference. It is crucial to note that the spectral characteristics of the complete molecule will be significantly different due to the presence of the complex diterpenoid alkaloid core, benzoyl group, and the specific esterification at the C-8 position.

Mass Spectrometry (MS) Data for Palmitate

Mass spectrometry is a key analytical technique used to determine the molecular weight and elemental composition of a compound. For palmitic acid, the molecular formula is $C_{16}H_{32}O_2$ with a molecular weight of 256.42 g/mol .[1]

© 2026 BenchChem. All rights reserved.

Table 1: Mass Spectrometry Data for Palmitic Acid

Parameter	Value	Reference
Molecular Formula	$C_{16}H_{32}O_2$	[1]
Molecular Weight	256.42 g/mol	[1]
Precursor m/z	255.3	[2]
Precursor Type	$[M-H]^-$	[2]
Ionization	ESI	[2]
Instrument	LTQ XL, Thermo Finnigan	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy Data for Palmitate

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms within a molecule. The following tables summarize the reported ^1H and ^{13}C NMR chemical shifts for palmitic acid.

Table 2: ^1H NMR Spectroscopic Data for Palmitic Acid ($CDCl_3$)

Atom	Chemical Shift (ppm)	Multiplicity
H-2	2.35	t
H-3	1.63	p
H-4 to H-15	1.25	m
H-16	0.88	t

Data sourced from publicly available spectral databases.

Table 3: ^{13}C NMR Spectroscopic Data for Palmitic Acid ($CDCl_3$)

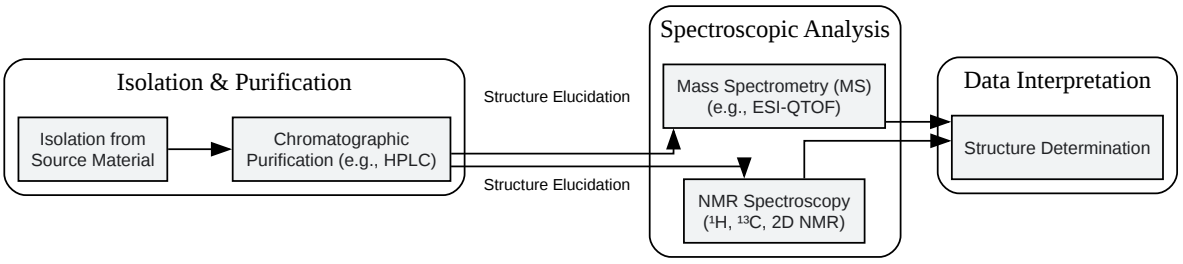
© 2026 BenchChem. All rights reserved.

Atom	Chemical Shift (ppm)
C-1	180.5
C-2	34.1
C-3	24.7
C-4 to C-13	29.1 - 29.7
C-14	31.9
C-15	22.7
C-16	14.1

Data sourced from publicly available spectral databases.

Experimental Protocols

Detailed experimental protocols for the acquisition of spectroscopic data for **14-Benzoylmesaconine-8-palmitate** are not available. However, a general workflow for the characterization of a novel natural product derivative would typically involve the following steps:



Click to download full resolution via product page

Caption: General experimental workflow for the isolation and structural elucidation of a natural product derivative.

© 2026 BenchChem. All rights reserved.

Signaling Pathways and Logical Relationships

There is no information available in the searched literature regarding any signaling pathways or biological activities specifically associated with **14-Benzoylmesaconine-8-palmitate**. Research on related aconitum alkaloids suggests potential interactions with ion channels, but this is speculative for the specific compound in question.

Conclusion

The complete spectroscopic characterization of **14-Benzoylmesaconine-8-palmitate** requires its synthesis or isolation and subsequent analysis using modern spectroscopic techniques. The data presented here for the palmitate moiety serves only as a partial reference. Researchers interested in this compound will need to perform de novo characterization to obtain the necessary NMR and MS data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Palmitic Acid | C16H32O2 | CID 985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. massbank.eu [massbank.eu]
- To cite this document: BenchChem. [Spectroscopic Data for 14-Benzoylmesaconine-8-palmitate: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587934/docs#spectroscopic-data-for-14-benzoylmesaconine-8-palmitate-a-technical-overview]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.